

pan-KRAS-IN-13 storage conditions powder

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Compound Focus: pan-KRAS-IN-13

Cat. No.: S12846726

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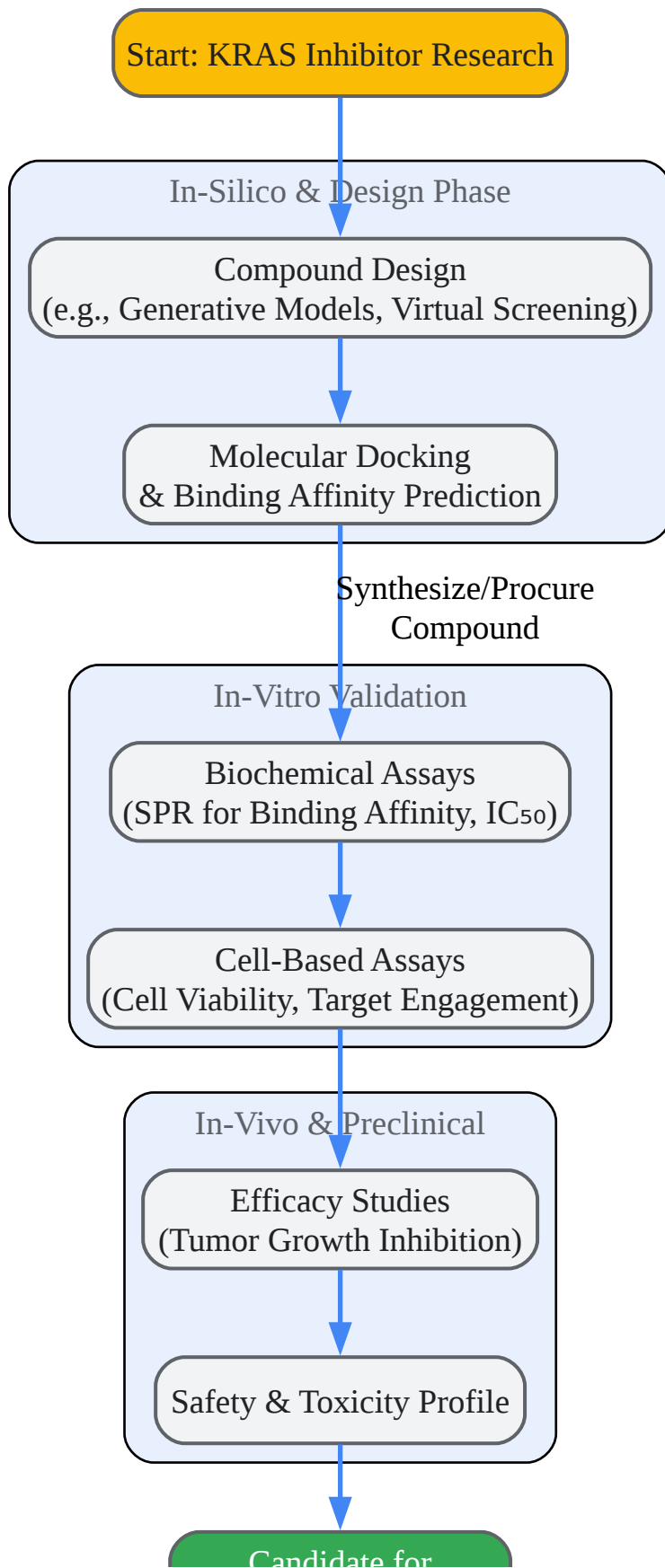
Available Data on pan-KRAS-IN-13

The table below summarizes the key technical information found for **pan-KRAS-IN-13** and a related compound, Pan KRas-IN-1, for reference.

| Property | pan-KRAS-IN-13 | Pan KRas-IN-1 (for context) |
|---------------------|---|--|
| CAS Number | 3033637-76-9 [1] | 2791263-84-6 [2] [3] |
| Molecular Formula | $C_{33}H_{31}F_3N_6O_3$ [1] | $C_{33}H_{36}F_3N_5O_3$ [2] [3] |
| Molecular Weight | 616.63 [1] | 607.67 [2] [3] |
| Biological Activity | Potent KRAS inhibitor (IC ₅₀ : 2.75 nM for G12D, 2.89 nM for G12V) [1] | Pan-KRAS inhibitor (IC ₅₀ : ≤2 nM for multiple mutants) [3] |
| Documented Storage | Information not found [1] | 4°C (Powder, sealed storage, away from moisture and light) [2] [3] |
| Purity | Information not found | 99.31% [2] |

Experimental Workflow for KRAS Inhibitor Research

The following diagram outlines a generalized experimental workflow for validating KRAS inhibitors, synthesizing common steps from the literature [4] [5].



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Generalized workflow for the discovery and validation of KRAS inhibitors.

Key Experimental Details from Literature

- **Surface Plasmon Resonance (SPR):** Used to determine binding affinity (KD). For example, the novel inhibitor ISM061-018-2 demonstrated a binding affinity of 1.4 μM to KRAS-G12D [4].
- **Cell-Based Viability Assays:** Employ tools like CellTiter-Glo to measure the anti-proliferative effects of inhibitors (IC_{50} values) on various cancer cell lines harboring different KRAS mutations [4] [3].
- **Functional Interaction Assays:** Platforms like MaMTH-DS can be used to confirm that an inhibitor disrupts the specific interaction between KRAS and its effector proteins (e.g., Raf1) in a dose-responsive manner [4].

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References

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